Proper Disposal Procedures for Ro 46-8443

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Compound of Interest

Compound Name:	*Ro 46-8443*
Cat. No.:	*B1231317*

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This document provides essential safety and logistical information for the proper disposal of **Ro 46-8443**, a non-peptide endothelin ETB receptor selective antagonist.[1][2] Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure safety and compliance with regulations.

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **Ro 46-8443** is crucial for safe handling and disposal.

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Property	Value	Source
Molecular Formula	C31H35N3O8S	[3]
Molecular Weight	609.69 g/mol	[3]
CAS Number	175556-12-4	[3]
Solubility	DMSO: 55 mg/mL (90.21 mM)	
Storage	Store at -80°C for up to 6 months or at -20°C for up to 1 month.	

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Ro 46-8443** is not readily available, it should be handled as a potentially hazardous chemical. Endothelin receptor antagonists as a class have been associated with risks of serum enzyme elevations and are considered teratogenic in animals. Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Recommended PPE:

- Gloves: Chemically resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. For operations that may generate dust, a respirator may be necessary.

Disposal Procedures

Under no circumstances should **Ro 46-8443** or its solutions be disposed of down the drain or in regular trash. All waste containing this compound must be treated as hazardous chemical waste.

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Step-by-Step Disposal Guide:

- Waste Collection:
  - Collect all waste containing **Ro 46-8443**, including unused solid compound, solutions, and contaminated materials (e.g., pipette tips, vials), in a designated and compatible hazardous waste container.
  - The container must be in good condition, leak-proof, and have a secure screw cap.
  - Do not mix with incompatible wastes. For example, store acidic and basic waste streams separately.
- Labeling:
  - Clearly label the waste container with the words "Hazardous Waste".
  - The label must include the full chemical name ("**Ro 46-8443**"), concentration, and the date accumulation started. Do not use abbreviations.
- Storage:
  - Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
  - Ensure the container is kept closed except when adding waste.
  - Utilize secondary containment to prevent spills.
- Disposal of Empty Containers:
  - Empty containers that held **Ro 46-8443** must be triple-rinsed with a suitable solvent (e.g., the solvent used to dissolve the compound).
  - The first rinsate must be collected and disposed of as hazardous waste. Subsequent rinsates may also need to be collected depending on local regulations.

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- After thorough rinsing and air-drying, deface or remove the original label before disposing of the container in the appropriate solid waste stream (e.g., glass disposal).

- Requesting Pickup:
  - Once the waste container is full, or if it has been in storage for an extended period (e.g., up to one year for partially filled containers), contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.

Spill and Emergency Procedures

- Minor Spills: In case of a small spill, absorb the material with an inert absorbent material. Collect the contaminated absorbent and dispose of it as hazardous waste. Clean the spill area thoroughly.

- Major Spills: In the event of a significant spill, evacuate the area and notify your institution's EHS or emergency response team immediately.

Waste Minimization

To reduce the amount of hazardous waste generated, consider the following practices:

- Purchase only the quantity of **Ro 46-8443** required for your experiments.

- Maintain an accurate chemical inventory to avoid ordering duplicates.

- Where possible, modify experimental procedures to use smaller quantities of the compound.

Disposal Workflow Diagram

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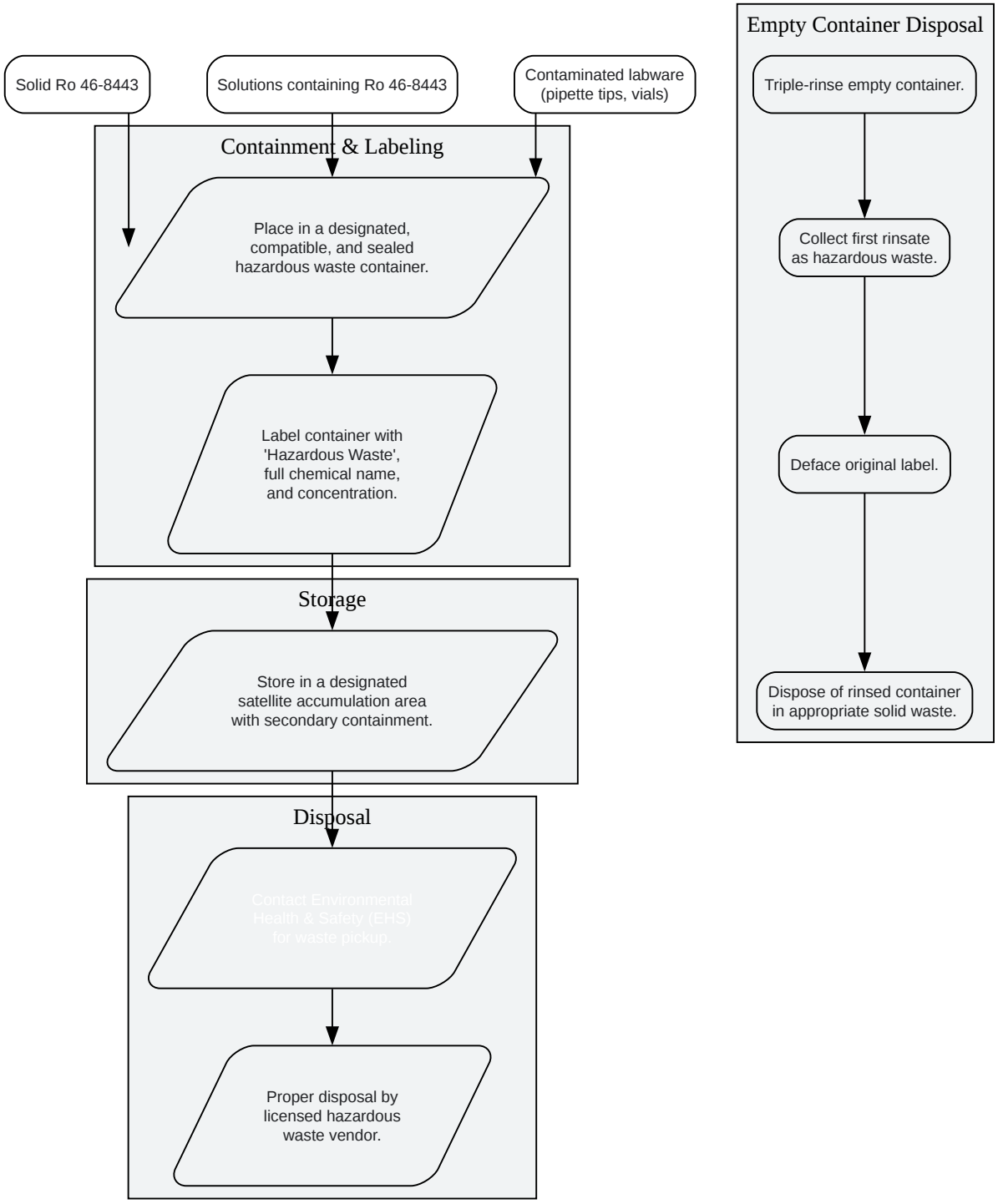

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Caption: Workflow for the proper disposal of **Ro 46-8443** waste.

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Disclaimer: This information is intended as a general guide. Always consult your institution's specific hazardous waste management policies and procedures, and the relevant local, state, and federal regulations.

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